

Comparative Pharmacokinetic Analysis of Tigecycline Across Diverse Patient Populations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tigecycline-D9

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A comprehensive guide for researchers and drug development professionals on the pharmacokinetic variability of tigecycline, supported by experimental data and detailed methodologies.

Tigecycline, a broad-spectrum glycylicycline antibiotic, is a critical therapeutic option for treating complex infections, including those caused by multidrug-resistant pathogens. However, its pharmacokinetic profile can be significantly influenced by various patient-specific factors, necessitating a thorough understanding for optimal dosing strategies. This guide provides a comparative analysis of tigecycline pharmacokinetics in different patient populations, presenting key data in a structured format, detailing experimental protocols, and visualizing complex relationships to aid in research and development.

Data Presentation: Pharmacokinetic Parameters

The following tables summarize the key pharmacokinetic parameters of tigecycline in various patient populations compared to healthy adults. These parameters include the area under the concentration-time curve (AUC), maximum plasma concentration (C_{max}), terminal half-life (t_{1/2}), systemic clearance (CL), and volume of distribution at steady state (V_{ss}).

Table 1: Pharmacokinetics of Tigecycline in Patients with Renal Impairment vs. Healthy Adults

Parameter	Severe Renal Impairment (CrCl <30 mL/min)	End-Stage Renal Disease (ESRD) on Hemodialysis	Healthy Adults (Normal Renal Function)	Reference
AUC (ng·h/mL)	Increased by ~30%	Not significantly altered	4,218 - 5,472	[1] [2]
Cmax (ng/mL)	Not significantly altered	Not significantly altered	621 ± 93	[1] [3]
t _{1/2} (h)	Longer	Longer	37 - 67	[1] [4]
CL (L/h)	Reduced by ~20%	Reduced by ~20%	18.9	[1] [3] [5]
Vss (L)	-	-	759	[5]

Note: Tigecycline is not significantly removed by hemodialysis.[\[1\]](#)[\[6\]](#)

Table 2: Pharmacokinetics of Tigecycline in Patients with Hepatic Impairment vs. Healthy Adults

Parameter	Mild Hepatic Impairment (Child-Pugh A)	Moderate Hepatic Impairment (Child-Pugh B)	Severe Hepatic Impairment (Child-Pugh C)	Healthy Adults	Reference
AUC (ng·h/mL)	Not significantly altered	Increased	Significantly Increased	-	[7][8]
Cmax (ng/mL)	Not significantly altered	Increased	Significantly Increased	-	[7]
t1/2 (h)	-	-	-	37 - 67	[4]
CL (L/h)	Not significantly altered	Reduced	Strongly Reduced (e.g., 8.6 L/h)	18.9	[5][9]
Vss (L)	-	-	-	759	[5]

Note: Dose reduction is recommended for patients with severe hepatic impairment (Child-Pugh C).[10]

Table 3: Pharmacokinetics of Tigecycline in Obese vs. Non-Obese Adults

Parameter	Obese (Class III)	Non-Obese (Normal Weight)	Reference
AUC _{0-∞} (mg·h/L)	8.19 (6.12 - 11.2)	7.50 (6.78 - 9.13)	[11]
Cmax (mg/L)	1.31 ± 0.50	2.27 ± 1.40	[12]
t1/2 (h)	-	-	-
CL (L/h)	Not related to total body weight	Not related to total body weight	[11]
Vss (L)	-	-	-

Note: While systemic exposure is similar, tissue penetration in obese individuals may be reduced.[12][13] Some studies suggest a larger body mass index (BMI) is associated with increased clearance.[14][15]

Table 4: Pharmacokinetics of Tigecycline in Geriatric vs. Younger Adults

Parameter	Elderly (>65 years)	Younger Adults (18-50 years)	Reference
AUC (ng·h/mL)	5,472 (elderly men)	4,218 (young men)	[16]
C _{max} (ng/mL)	Highest in elderly women	Lowest in young men	[3]
t _{1/2} (h)	-	-	-
CL (L/h/kg)	No significant difference	No significant difference	[16]
V _{ss} (L)	~500 (men), ~350 (women)	~500 (men), ~350 (women)	[16][17]

Note: No dosage adjustment is generally warranted based on age or sex alone.[16][17]

Table 5: Pharmacokinetics of Tigecycline in Pediatric Patients (8-11 years)

Parameter	Pediatric (8-11 years)
Dose	0.75, 1, or 1.25 mg/kg
C _{max} (ng/mL)	1899 ± 2954
AUC (ng·h/mL)	2833 ± 1557
CL (L/h/kg)	0.503 ± 0.293
V _{d(ss)} (L/kg)	4.88 ± 4.84

Reference:[18][19]. A dosage of approximately 1.2 mg/kg every 12 hours is suggested to achieve exposure similar to adults.[20]

Experimental Protocols

The pharmacokinetic data presented in this guide were primarily derived from Phase I and II clinical trials and population pharmacokinetic studies. A typical experimental protocol for these studies is outlined below.

1. Study Design:

- Design: Open-label, single- or multiple-dose studies.[\[3\]](#)[\[4\]](#)
- Population: Healthy volunteers or patients with specific conditions (e.g., renal impairment, hepatic impairment, obesity).[\[1\]](#)[\[7\]](#)[\[11\]](#)
- Groups: Typically includes a control group of healthy adults for comparison.[\[1\]](#)
- Ethics: All studies are conducted after approval from an Institutional Review Board, with written informed consent from all participants.[\[16\]](#)

2. Drug Administration:

- Route: Intravenous infusion.[\[4\]](#)
- Dose: A common regimen is a 100 mg loading dose followed by 50 mg every 12 hours, infused over 30 to 60 minutes.[\[3\]](#)[\[6\]](#) Single-dose studies have used doses ranging from 12.5 mg to 300 mg.[\[3\]](#)[\[4\]](#)

3. Sample Collection:

- Matrices: Serial blood (plasma or serum) and urine samples are collected at predefined time points.[\[1\]](#)[\[3\]](#)[\[11\]](#)
- Time Points: Samples are collected over a period sufficient to characterize the drug's absorption, distribution, and elimination phases (e.g., up to 120 hours post-dose).[\[16\]](#)

4. Bioanalytical Method:

- Technique: Tigecycline concentrations in biological matrices are quantified using validated high-performance liquid chromatography (HPLC) or liquid chromatography-tandem mass

spectrometry (LC-MS/MS) methods.[1][3][4][21][22]

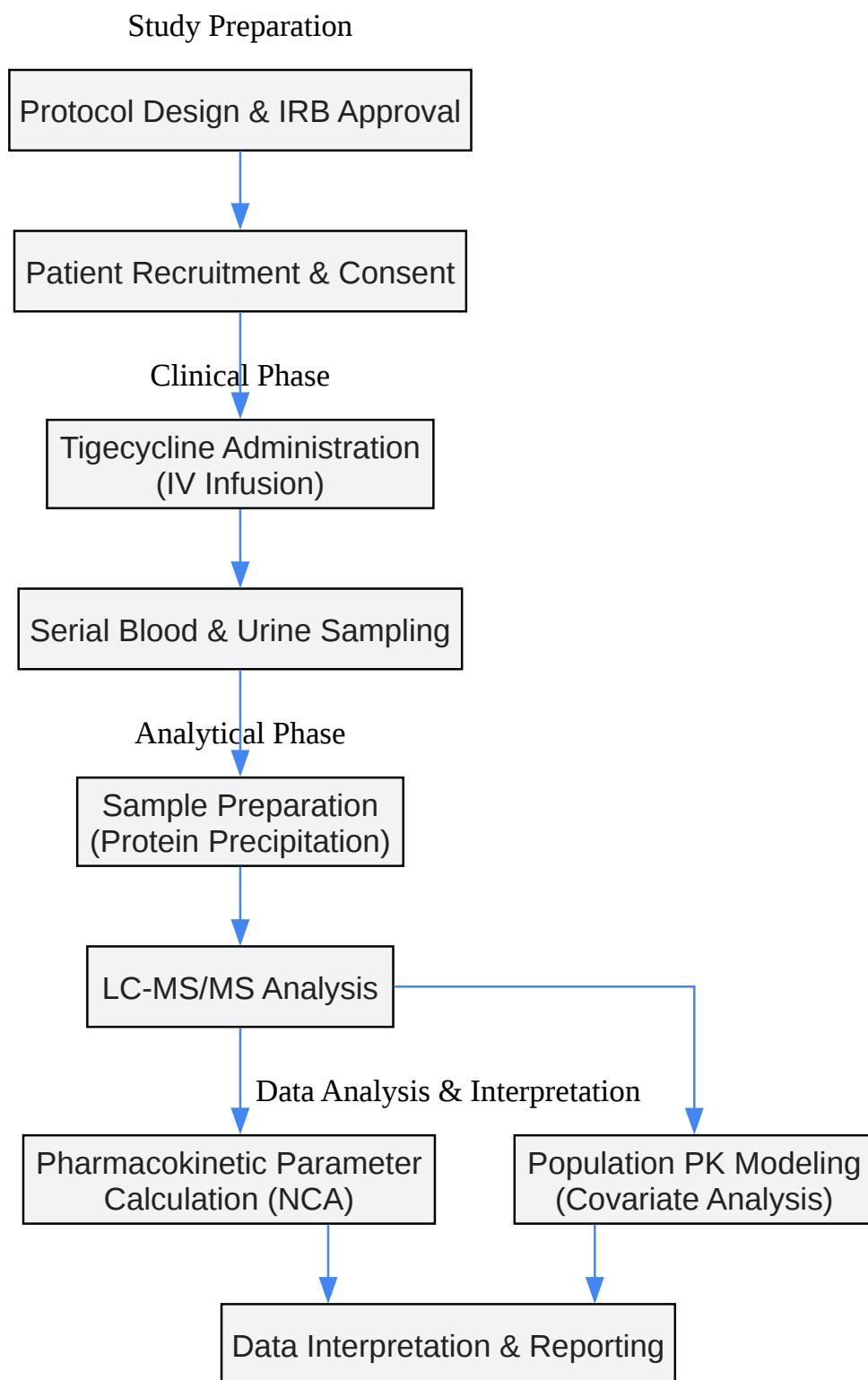
- Methodology:
 - Sample Preparation: Typically involves protein precipitation followed by centrifugation and filtration.[22][23]
 - Chromatographic Separation: A C18 or similar reversed-phase column is commonly used. [22][23]
 - Detection: Mass spectrometry is set to detect specific mass-to-charge ratio transitions for tigecycline and an internal standard.[24]

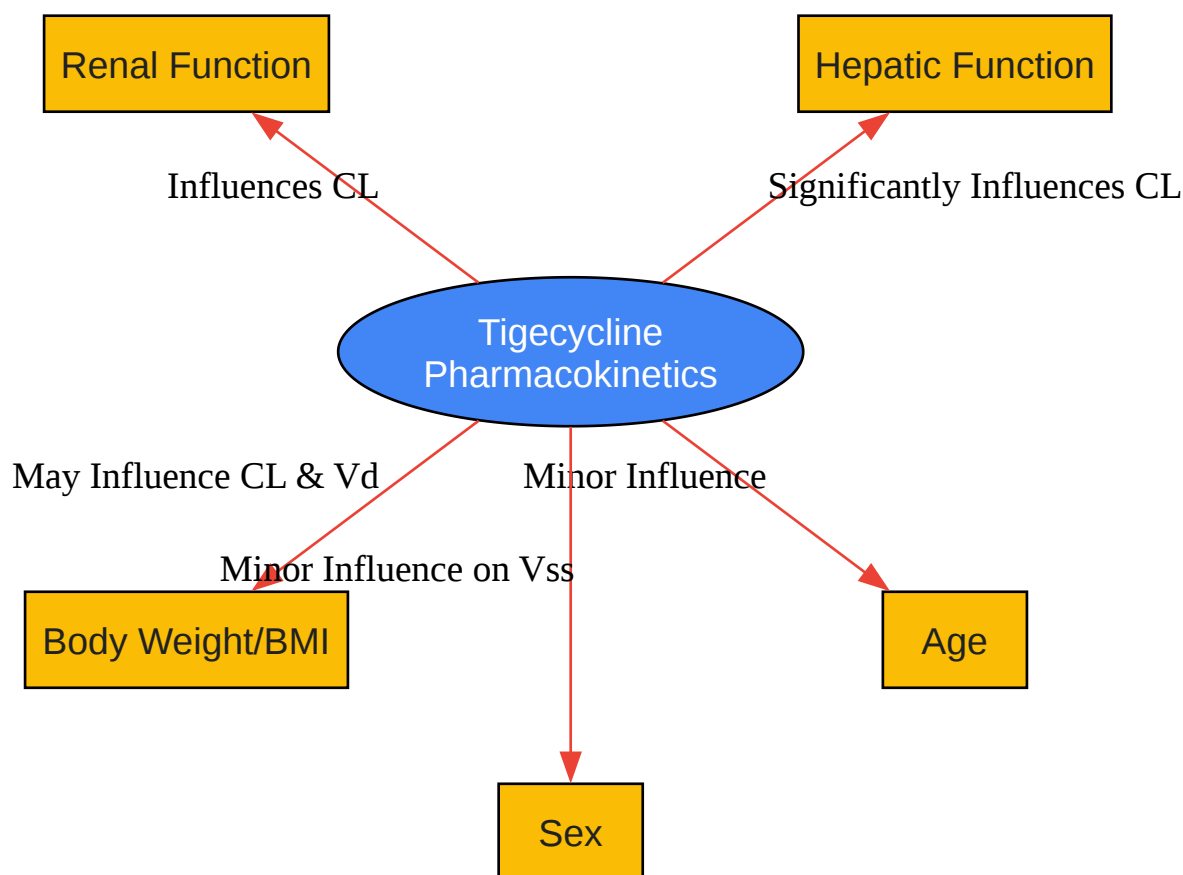
5. Pharmacokinetic Analysis:

- Method: Pharmacokinetic parameters are calculated using noncompartmental analysis.[1][4] Population pharmacokinetic (PopPK) models, often using software like NONMEM, are also employed to evaluate the influence of various patient characteristics (covariates) on drug disposition.[5][25][26]
- Parameters Calculated: AUC, C_{max}, t_{1/2}, CL, and V_{ss} are determined from the concentration-time data.[3]

Mandatory Visualization

The following diagrams, generated using Graphviz, illustrate key workflows and relationships in the pharmacokinetic analysis of tigecycline.





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